

The Untapped Therapeutic Potential of 5-Amino-6-methoxypicolinic Acid: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-6-methoxypicolinic acid

Cat. No.: B1403787

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available research on the specific therapeutic potential, mechanism of action, and detailed biological activity of **5-Amino-6-methoxypicolinic acid** (CAS: 1427083-45-1) is currently limited. This guide provides a comprehensive overview of its chemical properties and explores the therapeutic landscape of structurally analogous compounds to infer its potential applications. The information on potential therapeutic uses, mechanisms, and experimental protocols is largely extrapolated from research on related picolinic acid and aminopyridine derivatives and should be considered as a guide for future investigation.

Introduction to 5-Amino-6-methoxypicolinic Acid

5-Amino-6-methoxypicolinic acid is a heterocyclic compound belonging to the pyridine carboxylic acid class. Its structure, featuring an amino group, a methoxy group, and a carboxylic acid on a pyridine ring, suggests a high potential for biological activity and makes it an intriguing candidate for drug discovery and development. While direct studies are scarce, the therapeutic activities of related molecules provide a strong rationale for its investigation.

Chemical and Physical Properties

A summary of the known properties of **5-Amino-6-methoxypicolinic acid** is presented below.

Property	Value
IUPAC Name	5-amino-6-methylpyridine-2-carboxylic acid
CAS Number	1427083-45-1
Molecular Formula	C ₇ H ₈ N ₂ O ₂
Molecular Weight	152.15 g/mol
Canonical SMILES	<chem>CC1=NC(C(=O)O)=CC=C1N</chem>
InChI Key	ODXWNZYERGNWKK-UHFFFAOYSA-N
Appearance	Not specified (likely a solid)
Solubility	Not specified

Extrapolated Therapeutic Potential

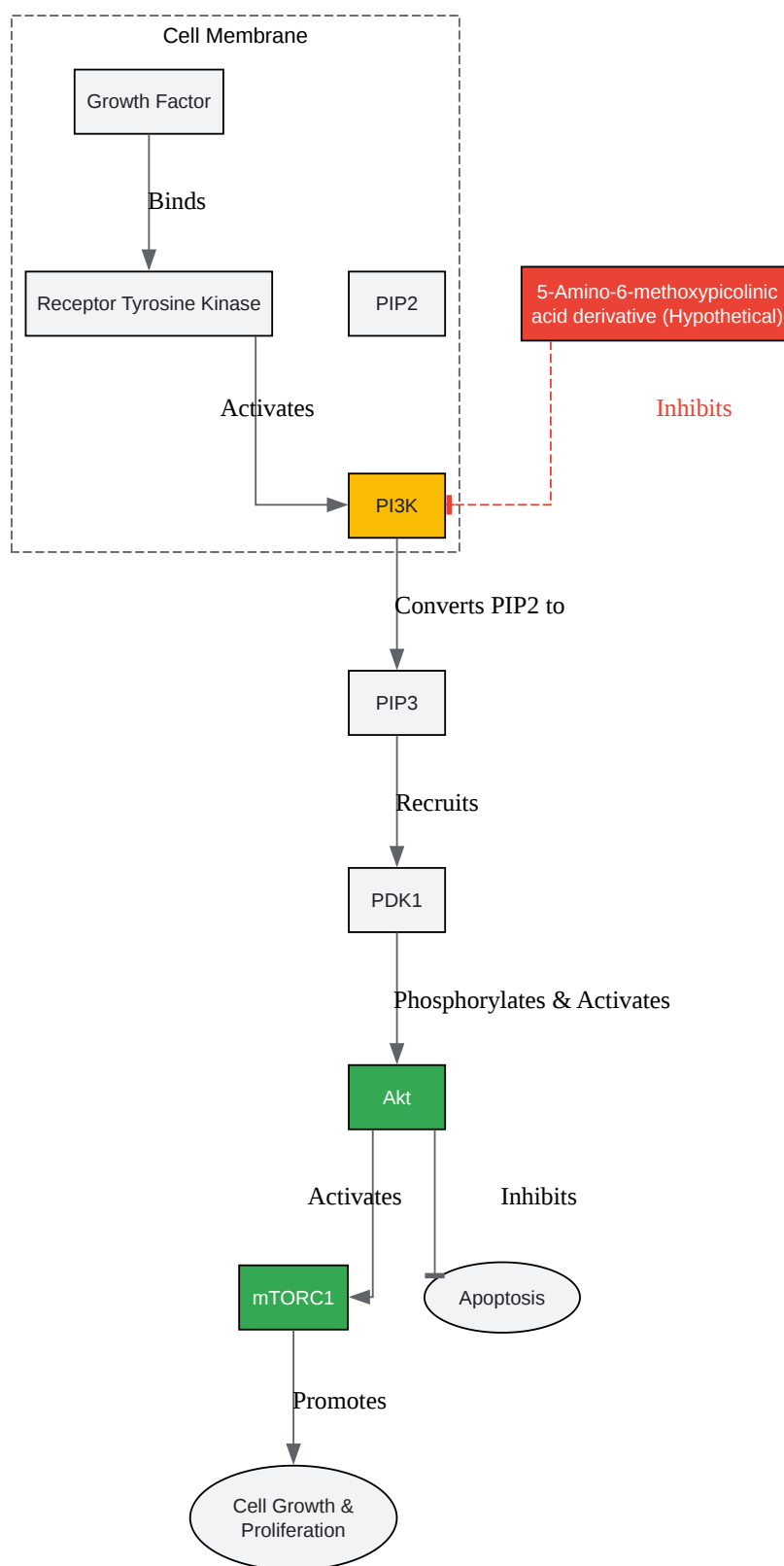
Based on the biological activities of structurally similar compounds, **5-Amino-6-methoxypicolinic acid** may hold therapeutic potential in several key areas:

- **Anticancer Activity:** The pyridine and picolinic acid scaffolds are present in numerous anticancer agents. For instance, 5-Amino-2-methoxypyridine is a reagent used in the synthesis of potent and selective PI3K inhibitors, which are crucial in cancer therapy. The structural similarity suggests that **5-Amino-6-methoxypicolinic acid** could be explored for similar inhibitory activities.
- **Antimicrobial and Anti-inflammatory Effects:** 5-Methoxypicolinic acid, a closely related structure lacking the amino group, has been suggested to have potential antimicrobial and anti-inflammatory properties. The addition of an amino group in **5-Amino-6-methoxypicolinic acid** could modulate these activities.
- **Neurological Disorders:** Derivatives of aminopyridines have been investigated for their role in the central nervous system. For example, 5-Amino-2-methoxypyridine is used to synthesize antagonists for the OX2 receptor, which is involved in regulating sleep and wakefulness. This suggests a potential for **5-Amino-6-methoxypicolinic acid** derivatives to modulate neurological pathways.

- **Antimalarial Activity:** 8-Aminoquinoline derivatives are a well-established class of antimalarial drugs. The amino-methoxy-pyridine core of **5-Amino-6-methoxypicolinic acid** shares features with these compounds, indicating a potential avenue for antimalarial drug discovery.

Potential Mechanisms of Action (Hypothetical)

Given the potential therapeutic areas, a key hypothetical mechanism of action for **5-Amino-6-methoxypicolinic acid** or its derivatives could be the inhibition of signaling pathways critical for cancer cell proliferation, such as the PI3K/Akt/mTOR pathway.



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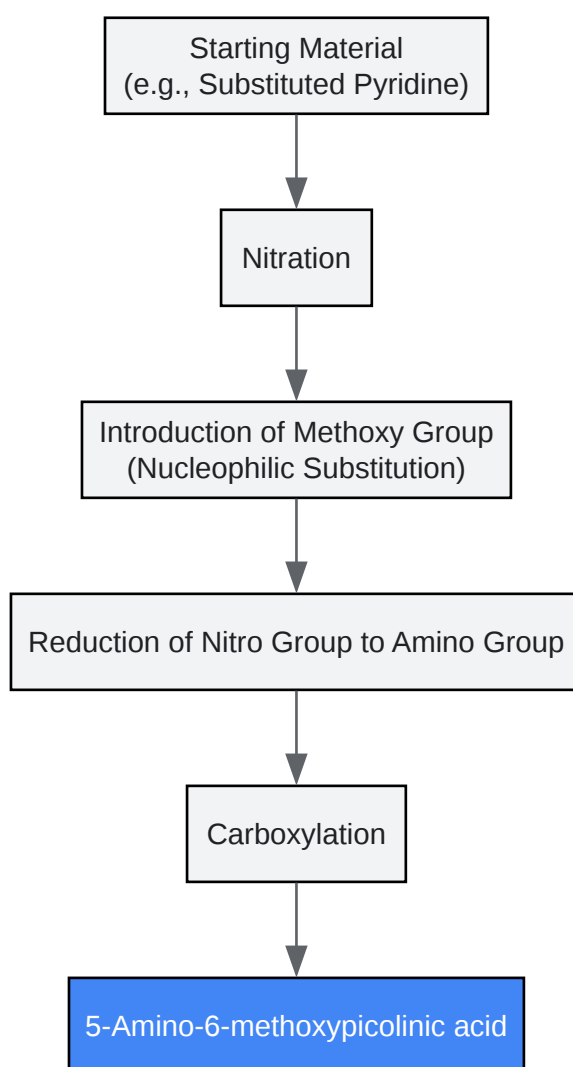
Caption: Hypothetical inhibition of the PI3K signaling pathway.

Generalized Experimental Protocols

Detailed experimental protocols for **5-Amino-6-methoxypicolinic acid** are not available. However, based on methodologies for similar compounds, the following outlines potential experimental workflows.

General Synthesis of Aminopicolinic Acids

A plausible synthetic route for **5-Amino-6-methoxypicolinic acid** could involve the following conceptual steps. This is a generalized workflow and would require optimization.



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Caption: A generalized synthetic workflow for aminopicolinic acids.

In Vitro Cytotoxicity Assay (Example Protocol)

To assess potential anticancer activity, a standard MTT assay could be employed.

- **Cell Culture:** Human cancer cell lines (e.g., MCF-7 for breast cancer, A549 for lung cancer) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics at 37°C in a humidified 5% CO₂ incubator.
- **Cell Seeding:** Cells are seeded into 96-well plates at a density of 5,000-10,000 cells per well and allowed to adhere overnight.
- **Compound Treatment:** A stock solution of **5-Amino-6-methoxypicolinic acid** is prepared in DMSO and diluted to various concentrations in the cell culture medium. The cells are then treated with these concentrations for 48-72 hours.
- **MTT Assay:** After incubation, the medium is replaced with a fresh medium containing 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) and incubated for 4 hours.
- **Data Analysis:** The formazan crystals are dissolved in a solubilization solution (e.g., DMSO), and the absorbance is measured at 570 nm using a microplate reader. The percentage of cell viability is calculated relative to untreated control cells.

Future Directions and Conclusion

The therapeutic potential of **5-Amino-6-methoxypicolinic acid** remains largely unexplored. The structural similarities to biologically active compounds suggest that it is a promising candidate for further investigation, particularly in the fields of oncology, infectious diseases, and neurology.

Future research should focus on:

- **Chemical Synthesis and Characterization:** Development of an efficient and scalable synthesis route and full characterization of the compound.
- **In Vitro Screening:** Comprehensive screening against a panel of cancer cell lines, bacterial and fungal strains, and relevant enzymes and receptors.

- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways modulated by the compound.
- In Vivo Studies: Evaluation of the efficacy, pharmacokinetics, and safety profile in animal models.

In conclusion, while direct evidence is currently lacking, the chemical structure of **5-Amino-6-methoxypicolinic acid** provides a strong rationale for its investigation as a novel therapeutic agent. This document serves as a foundational guide to stimulate and inform future research into this promising molecule.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com